

Bone-1064: An Application Overview for Preclinical Research

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Compound of Interest

Compound Name: Bone-1064

Cat. No.: B15135974

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Introduction

Bone-1064 is a europium-chelate (EuK)-based Prostate-Specific Membrane Antigen (PSMA) tetramer bone probe designed for high-contrast, near-infrared II (NIR-II) fluorescence imaging of bone tissue. Its primary application lies in the specific visualization of bone by binding to hydroxyapatite, the principal mineral component of bone. This characteristic makes **Bone-1064** a valuable tool for in vivo imaging studies in animal models, allowing for clear demarcation of bone from surrounding soft tissues. It is important to note that **Bone-1064** is a targeting probe for imaging purposes and not a therapeutic agent intended to modulate cellular signaling pathways.

Principle of Action

Bone-1064's mechanism of action is based on its high affinity for hydroxyapatite. This allows it to accumulate specifically in bone tissue after administration. The europium-based fluorophore component of **Bone-1064** enables its detection in the NIR-II window, which provides deeper tissue penetration and reduced autofluorescence compared to traditional visible light imaging.

Applications in Cell Culture

Current scientific literature does not provide evidence of **Bone-1064** being used in cell culture experiments to modulate cellular behavior or signaling pathways. Its design and mechanism of action are tailored for binding to the extracellular mineral matrix of bone, which is typically not the primary focus of in vitro cell culture studies that investigate cellular signaling. Therefore, detailed protocols for its application in cell culture for purposes other than potential binding assays to mineralized matrices are not available.

General Protocols for Bone Cell Culture

While specific protocols for "**Bone-1064**" in cell culture are not applicable, researchers studying bone biology frequently utilize various cell culture models. The major cell types in bone include osteoblasts (bone-forming cells), osteoclasts (bone-resorbing cells), and osteocytes (mature bone cells).[1] Standard protocols for isolating and culturing these cells are widely established. For instance, osteoblasts can be derived from human bone explants.[2]

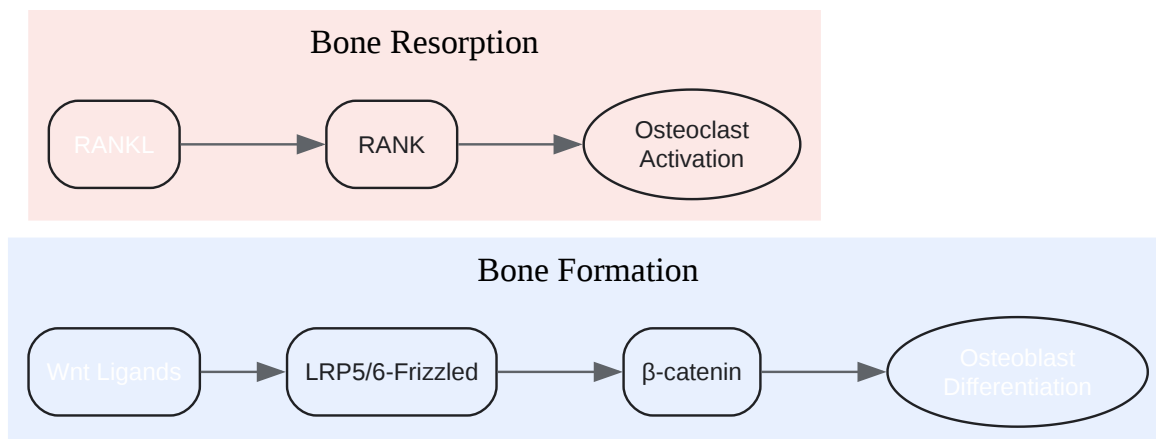
A general workflow for isolating and culturing human bone-derived cells is as follows:

Caption: General workflow for primary bone cell culture.

Key Signaling Pathways in Bone Biology

The regulation of bone development and remodeling is governed by a complex interplay of signaling pathways.[3] Understanding these pathways is crucial for developing therapeutic strategies for bone diseases like osteoporosis.[4][5][6] Key pathways include:

- Wnt Signaling Pathway: Plays a critical role in osteoblast differentiation and bone formation. [3][6]
- Transforming Growth Factor-beta (TGF- β) / Bone Morphogenetic Protein (BMP) Signaling: These pathways are fundamental for skeletal development and bone homeostasis.[3]
- Receptor Activator of Nuclear Factor kappa-B (RANK)/RANK Ligand (RANKL)/Osteoprotegerin (OPG) Pathway: This is the principal signaling axis that regulates osteoclast differentiation and function, and consequently, bone resorption.[6]



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Caption: Simplified overview of key signaling pathways in bone remodeling.

Summary of Data Presentation

As **Bone-1064** is an imaging agent, there is no quantitative data available regarding its effects on cell viability, proliferation, or differentiation in cell culture to be summarized in tables.

Conclusion

Bone-1064 is a specialized probe for in vivo NIR-II fluorescence imaging of bone tissue, owing to its specific binding to hydroxyapatite.[7] Its application in cell culture experiments to study cellular signaling is not documented and would be inconsistent with its known mechanism of action. Researchers interested in the cellular and molecular aspects of bone biology should refer to established protocols for the culture of bone-derived cells and the investigation of relevant signaling pathways.

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